

1H NMR characterization of Fmoc-D-Glu-OMe

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Compound of Interest

Compound Name: *Fmoc-D-Glu-OMe*

Cat. No.: *B12498454*

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Executive Summary & Strategic Importance

In the landscape of peptidomimetics, **Fmoc-D-Glu-OMe** (N-

-Fmoc-D-glutamic acid

-methyl ester) is a critical building block. Its D-configuration confers resistance to proteolytic degradation—a vital attribute for therapeutic peptides—while the methyl ester (OMe) serves as a semi-permanent C-terminal protection or a specific synthetic intermediate.

This guide provides a rigorous, self-validating 1H NMR characterization protocol. Unlike standard datasheets, we objectively compare this product against its primary alternatives: its enantiomer (Fmoc-L-Glu-OMe) and its orthogonally protected analogue (Fmoc-D-Glu-OtBu).

Key Technical Insight: While 1H NMR confirms chemical structure and regiochemistry (

vs.

esterification), it is blind to enantiomeric purity in achiral solvents. This guide details how to interpret spectral data to validate structural identity while flagging the limitations regarding chirality.

Standardized Experimental Protocol

To ensure reproducibility, this protocol utilizes DMSO-d

. While CDCl

provides better resolution for some esters, DMSO-d

is the industry standard for Fmoc-protected amino acids due to superior solubility and prevention of aggregation.

Materials & Preparation

- Analyte: **Fmoc-D-Glu-OMe** (Target purity: >98%)

- Solvent: DMSO-d

(99.9 atom % D) + 0.03% TMS (Tetramethylsilane) internal standard.

- Concentration: 10–15 mg in 600

L solvent. Note: Higher concentrations may cause peak broadening due to viscosity or aggregation.

Acquisition Parameters (400 MHz or higher)

- Temperature: 298 K (25°C).
- Pulse Sequence: zg30 (30° pulse angle) to allow faster relaxation.
- Number of Scans (NS): 16–32 (Sufficient for >95% purity samples).
- Relaxation Delay (D1): 1.0–2.0 seconds.

Workflow Visualization



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Figure 1: Standardized ¹H NMR acquisition workflow for Fmoc-amino acid derivatives.

Characterization: ^1H NMR Spectral Assignment

The spectrum of **Fmoc-D-Glu-OMe** in DMSO-d

is characterized by three distinct regions: the aromatic Fmoc protection, the aliphatic Glutamic acid side chain, and the diagnostic Methyl Ester singlet.

Table 1: Chemical Shift Assignments (DMSO-d

, 400 MHz)

Region	Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Structural Significance
Amide	7.80 – 8.00	Doublet (d)	1H	NH (Amide)	Confirms Fmoc protection on N-terminus.
Aromatic	7.89	Doublet (d)	2H	Fmoc Ar-H (4,5)	Characteristic Fmoc pattern.
Aromatic	7.70 – 7.75	Multiplet (m)	2H	Fmoc Ar-H (1,8)	Characteristic Fmoc pattern.
Aromatic	7.41	Triplet (t)	2H	Fmoc Ar-H (3,6)	Characteristic Fmoc pattern.
Aromatic	7.32	Triplet (t)	2H	Fmoc Ar-H (2,7)	Characteristic Fmoc pattern. [1]
Fmoc-CH	4.20 – 4.35	Multiplet (m)	3H	Fmoc CH + CH	Overlapping signals; confirms linker integrity.
Alpha	4.05 – 4.15	Multiplet (m)	1H	Glu H	Shifted downfield due

					to adjacent ester/amide.
Ester	3.63	Singlet (s)	3H	-OCH	Diagnostic Peak: Confirms Methyl Ester.
Side Chain	2.30 – 2.40	Multiplet (m)	2H	Glu H	Adjacent to free carboxylic acid (or side chain ester).
Side Chain	1.80 – 2.10	Multiplet (m)	2H	Glu H	Bridge between alpha and gamma positions.

“

Critical Note: The singlet at ~3.63 ppm is the primary quality attribute (PQA) for this product. Its integration must be exactly 3:1 relative to the amide proton. A ratio <3^[1] suggests hydrolysis; >3 suggests residual methanol.

Comparative Analysis: Alternatives & Performance

This section evaluates **Fmoc-D-Glu-OMe** against its most common alternatives.

Comparison A: vs. Fmoc-D-Glu-OtBu (Orthogonal Protection)

Context: Researchers often choose between Methyl (OMe) and tert-Butyl (OtBu) esters based on the deprotection strategy required.

- **Fmoc-D-Glu-OMe**: Base-labile (saponification) or Hydrazine-labile. Used when the side chain needs to remain protected during acid treatment.
- Fmoc-D-Glu-OtBu: Acid-labile (TFA).[2] Used in standard SPPS (Solid Phase Peptide Synthesis).[2]

Analytical Distinction: The ¹H NMR distinction is stark and immediate.

Feature	Fmoc-D-Glu-OMe (Product)	Fmoc-D-Glu-OtBu (Alternative)
Diagnostic Signal	Singlet ~3.63 ppm (3H)	Singlet ~1.40 ppm (9H)
Spectral Region	Mid-field (Alkoxy region)	Up-field (Aliphatic region)
Interpretation	Sharp singlet indicating -OCH ₃	Intense singlet indicating -C(CH ₃) ₃

Decision Logic: If your spectrum shows a massive peak at 1.4 ppm, you have the wrong product (OtBu ester). If you see a singlet at 3.6 ppm, you have the Methyl ester.

Comparison B: vs. Fmoc-L-Glu-OMe (Enantiomeric Purity)

Context: The "D" configuration is the value proposition. However, standard ¹H NMR is achiral.

- Observation: The ¹H NMR spectrum of pure **Fmoc-D-Glu-OMe** is identical to pure Fmoc-L-Glu-OMe.
- Risk: Racemization during synthesis cannot be detected by simple ¹H NMR.

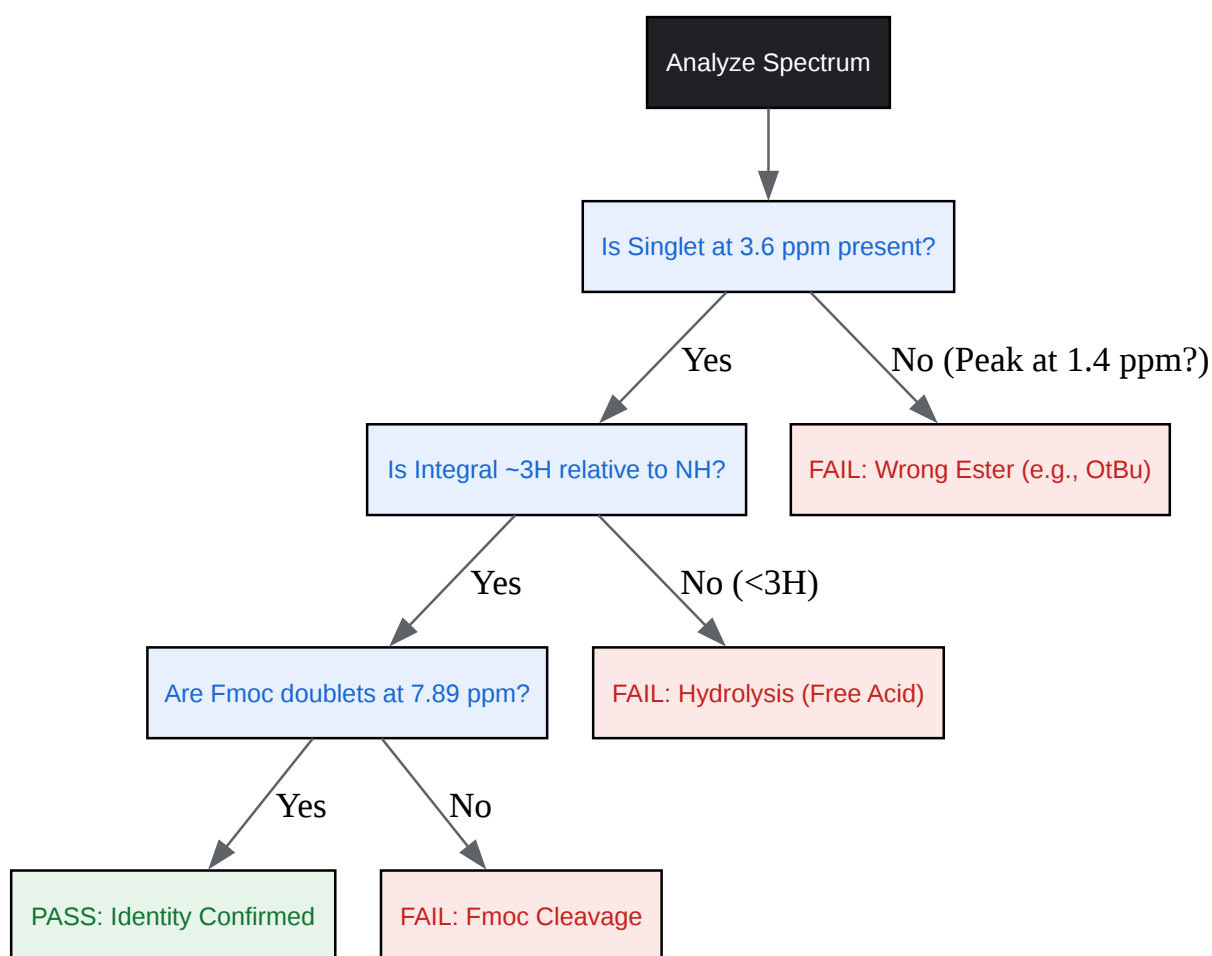
Self-Validating Protocol for Chiral Analysis: To verify the "D" configuration using NMR, you must use a Chiral Shift Reagent (e.g., Europium tris[3-(heptafluoropropylhydroxymethylene)-(+)-camphorate]) or derivatize with Marfey's Reagent.

- Without Shift Reagent: Single set of peaks = Chemical Purity.
- With Shift Reagent: Split peaks = Racemic mixture (D + L).

Troubleshooting & Impurities

Common synthesis byproducts must be identified to ensure assay validity.

Diagnostic Logic Flowchart



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Figure 2: Decision tree for spectral interpretation and quality control.

Common Impurities Table

Impurity	Chemical Shift (, ppm)	Origin
Methanol	3.16 (s) + 4.01 (q)	Residual solvent from esterification.
Dibenzofulvene	6.0 – 6.5 (Multiplets)	Degradation product of Fmoc group (base exposure).
Water	3.33 (variable)	Hygroscopic nature of DMSO or sample.
Triethylamine (TEA)	1.0 (t), 2.5 (q)	Residual base from neutralization steps.

Conclusion

Fmoc-D-Glu-OMe is distinguished by its diagnostic methyl ester singlet at 3.63 ppm and the characteristic Fmoc aromatic pattern. While ¹H NMR is the gold standard for structural verification and orthogonality checks (vs. OtBu variants), it must be paired with Chiral HPLC or optical rotation measurements to validate the enantiomeric purity of the D-isomer.

References

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